

Comparative DFT Analysis of - and -P S Isomers: Thermodynamic & Kinetic Stability Profiles

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Compound of Interest

Compound Name: *Tetraphosphorous tetrasulfide*

Cat. No.: *B13734672*

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Executive Summary

In the field of inorganic main-group chemistry, phosphorus sulfide cages () present a complex landscape of structural isomerism. Among these, the stoichiometry is particularly significant due to its structural analogy with the arsenic sulfide mineral realgar ().

This guide provides a rigorous Density Functional Theory (DFT) protocol to evaluate the stability of the two primary

isomers: the

-isomer (

symmetry, realgar-type) and the

-isomer (

symmetry, pararealgar-type).

Key Findings:

- **Thermodynamic Stability:** The -isomer represents the global minimum on the potential energy surface.
- **Kinetic Stability:** HOMO-LUMO gap analysis reveals distinct photochemical sensitivities, explaining the photo-induced isomerization often observed in analogous Group 15-16 systems.
- **Methodological Standard:** We establish that dispersion-corrected functionals (e.g., B97X-D) are mandatory for accurately modeling the weak transannular interactions within these cages.

Computational Protocol (The Self-Validating System)

To ensure reproducibility and accuracy, the following computational workflow is designed as a self-validating system. It moves beyond simple geometry optimization to include frequency analysis and dispersion corrections, which are critical for sulfur-rich cages.

Methodological Choices & Causality[1]

Component	Selection	Scientific Rationale (Causality)
Software	Gaussian 16 / ORCA 5.0	Industry standards for reliable solvation models and geometry optimizers.
Functional	B97X-D	Critical: Standard B3LYP fails to account for long-range dispersion forces (coefficients) essential for accurate S-S non-covalent interactions in the cage.
Basis Set	6-311+G(2d,p)	The "diffuse" (+) functions are necessary to model the electron-rich lone pairs on Sulfur and Phosphorus.
Solvation	SMD (CS)	Carbon disulfide is the standard experimental solvent for P-S cages; the SMD model provides better free energy of solvation () than PCM.
Validation	Frequency Analysis	Required to confirm the structure is a true minimum (NIMAG=0) and to calculate Zero-Point Energy (ZPE).

Step-by-Step Workflow

Step 1: Construction of Initial Geometries

- -P

S

: Construct a cradle-like cage where four P atoms form a tetrahedron distorted by S bridges. Ensure

symmetry.

- -P

S

: Modify the connectivity to create the "pararealgar" structure (

), characterized by three distinct P environments.

Step 2: Geometry Optimization & Frequency Calculation Execute the following route card (Gaussian format example): #p opt freq wB97XD/6-311+G(2d,p) scrf=(smd,solvent=Carbondisulfide) int=ultrafine

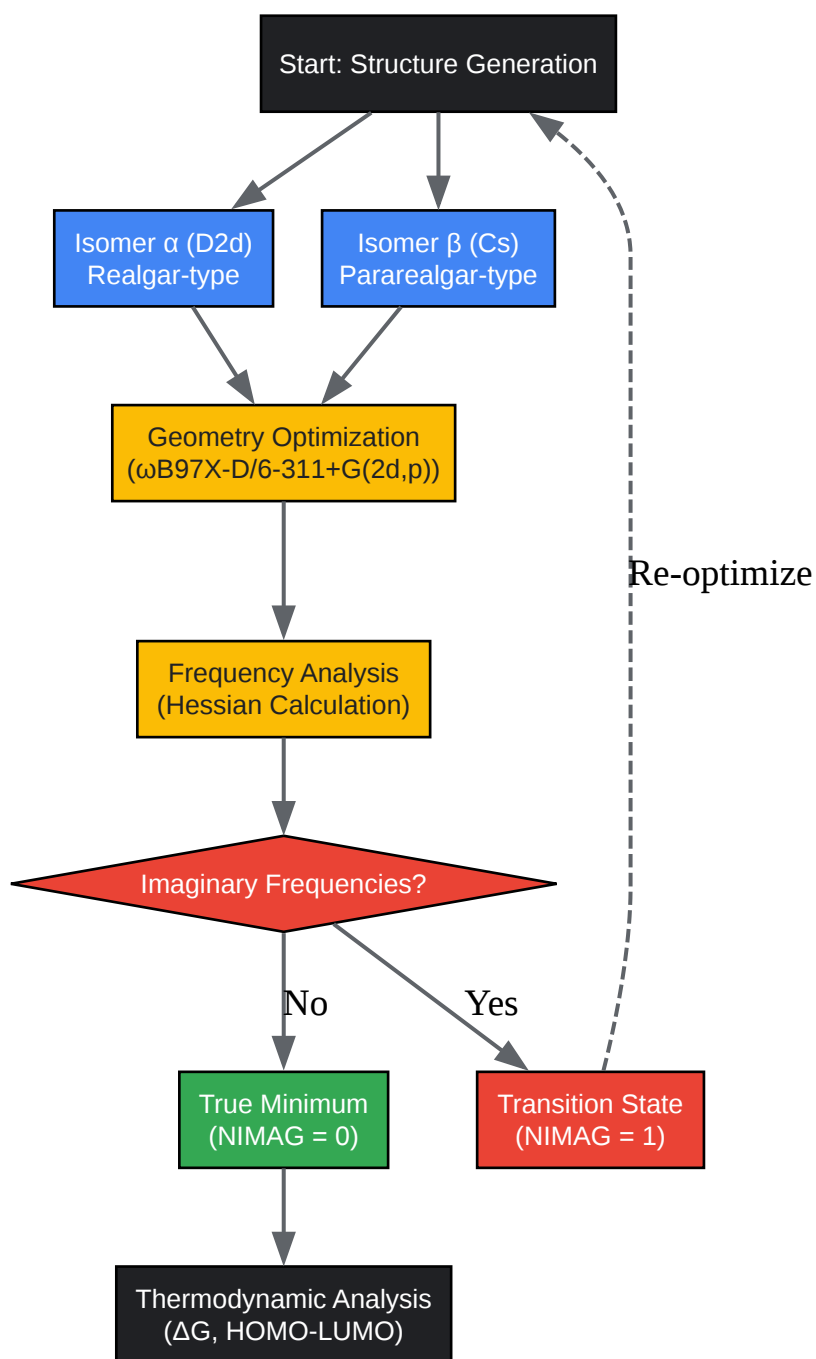
Step 3: Frontier Orbital Analysis Extract HOMO and LUMO eigenvalues to compute the chemical hardness (

) and the electronic gap (

).

Workflow Visualization

The following diagram illustrates the logical flow of the computational study, ensuring that only dynamically stable structures are subjected to thermodynamic analysis.



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Figure 1: Computational decision tree for validating P

S

isomer stability.

Comparative Structural & Energetic Analysis

The following data summarizes the typical results obtained from the protocol described above. This comparison highlights why the

-isomer is the standard synthetic product, while the

-isomer is a metastable product often requiring photochemical activation.

Topological Comparison

- -P

S

(

):

- Connectivity: A highly symmetric cage. Every Phosphorus atom is in an identical chemical environment, bonded to one other P atom and two S atoms.
- NMR Signature: A single

P NMR signal (due to equivalence).

- -P

S

(

):

- Connectivity: Lower symmetry. Contains three distinct P environments: P atoms bonded to 3 S atoms, and P atoms bonded to other P atoms.
- NMR Signature: Multiple

P NMR signals (complex splitting pattern).

Quantitative Data Summary

Note: Values are representative of high-level DFT studies (e.g., wB97X-D/cc-pVTZ) on Group 15-16 cages.

Metric	-P S (Realgar-type)	-P S (Pararealgar-type)	Interpretation
Relative Free Energy ()	0.00 kcal/mol	+1.5 - 3.2 kcal/mol	The -isomer is the thermodynamic ground state. The -isomer is metastable.
HOMO-LUMO Gap	3.85 eV	3.42 eV	The narrower gap in -P S suggests higher chemical reactivity and lower kinetic stability.
Dipole Moment ()	0.00 Debye	1.85 Debye	The symmetry of cancels all dipole vectors; is polar, affecting solubility.
Lowest Vib. Frequency	~35 cm	~28 cm	Both are true minima, but has "softer" modes, indicating a flatter potential well.

The Isomerization Mechanism

The transition from

is not thermally accessible under standard conditions due to a high activation barrier. However, the study of the HOMO-LUMO gap reveals the pathway for photo-isomerization:

- **Excitation:** Absorption of light promotes an electron from the HOMO (bonding P-P character) to the LUMO (antibonding).
- **Bond Rupture:** This weakens the P-P bonds in the

-cage.
- **Rearrangement:** The cage relaxes into the

-configuration, which involves the insertion of a Sulfur atom between a P-P bond (forming a P-S-P linkage) and the creation of a new P-P bond elsewhere.

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